An In-Depth Technical Guide to 1-Chloro-3-methoxy-5-methylbenzene

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*1-Chloro-3-methoxy-5-methylbenzene*
CAS No.:	*82477-66-5*
Cat. No.:	*B1355040*

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Introduction

1-Chloro-3-methoxy-5-methylbenzene, also known by its IUPAC name, is a substituted aromatic compound with significant utility in organic synthesis, particularly as a molecular building block in the development of medicinal compounds.[1][2] Its specific substitution pattern offers a versatile scaffold for the introduction of further functional groups, making it a valuable intermediate in multi-step synthetic pathways. This guide provides a comprehensive overview of its properties, synthesis, applications, and safety considerations, grounded in authoritative technical data. The Chemical Abstracts Service (CAS) number for **1-Chloro-3-methoxy-5-methylbenzene** is 82477-66-5.[2][3]

Physicochemical Properties

The fundamental physical and chemical characteristics of **1-Chloro-3-methoxy-5-methylbenzene** are summarized in the table below. These properties are critical for its handling, reaction setup, and purification.

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Property	Value	Source
CAS Number	82477-66-5	[2], [3]
Molecular Formula	C8H9ClO	[2]
Molecular Weight	156.61 g/mol	[4]
Purity	≥95%	[2], [4]

Synthesis Protocol: Nucleophilic Aromatic Substitution

A common and industrially viable method for the synthesis of **1-Chloro-3-methoxy-5-methylbenzene** involves a nucleophilic aromatic substitution reaction.[1] This approach is favored due to the availability and relatively low cost of the starting materials.[1]

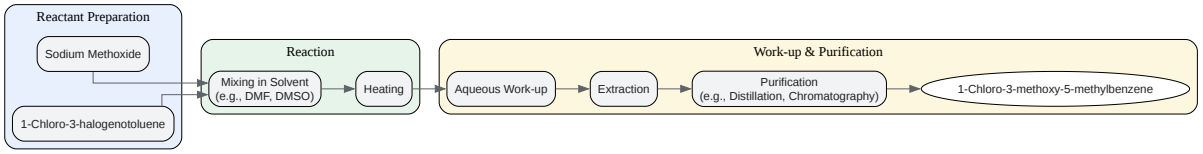
Reaction Principle: The synthesis is achieved by the reaction of a 1-chloro-3-halogenotoluene with sodium methoxide. The halogen at the 3-position serves as a leaving group, which is displaced by the methoxide nucleophile.

Detailed Experimental Protocol:

- Reactant Preparation: A suitable 1-chloro-3-halogenotoluene (where the halogen can be F, Cl, or Br) is chosen as the starting material.[1] Sodium methoxide is used as the source of the methoxy group.[1]
- Solvent Selection: The reaction is typically carried out in a polar aprotic solvent to facilitate the dissolution of the reactants and promote the substitution reaction. Suitable solvents include methanol, N,N-dimethylformamide (DMF), N,N-dimethylacetamide (DMAc), or dimethyl sulfoxide (DMSO).[1]
- Reaction Conditions: The raw material and sodium methoxide are mixed in the chosen solvent.[1] The mixture is then heated to drive the reaction to completion.[1] The reaction temperature and time will depend on the specific halogen leaving group and the solvent used.

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- Work-up and Purification: Upon completion, the reaction mixture is cooled, and the product is isolated. This typically involves quenching the reaction, followed by extraction and purification steps. Purification is often readily achieved, which is an advantage of this method.[1]



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Caption: Synthesis workflow for **1-Chloro-3-methoxy-5-methylbenzene**.

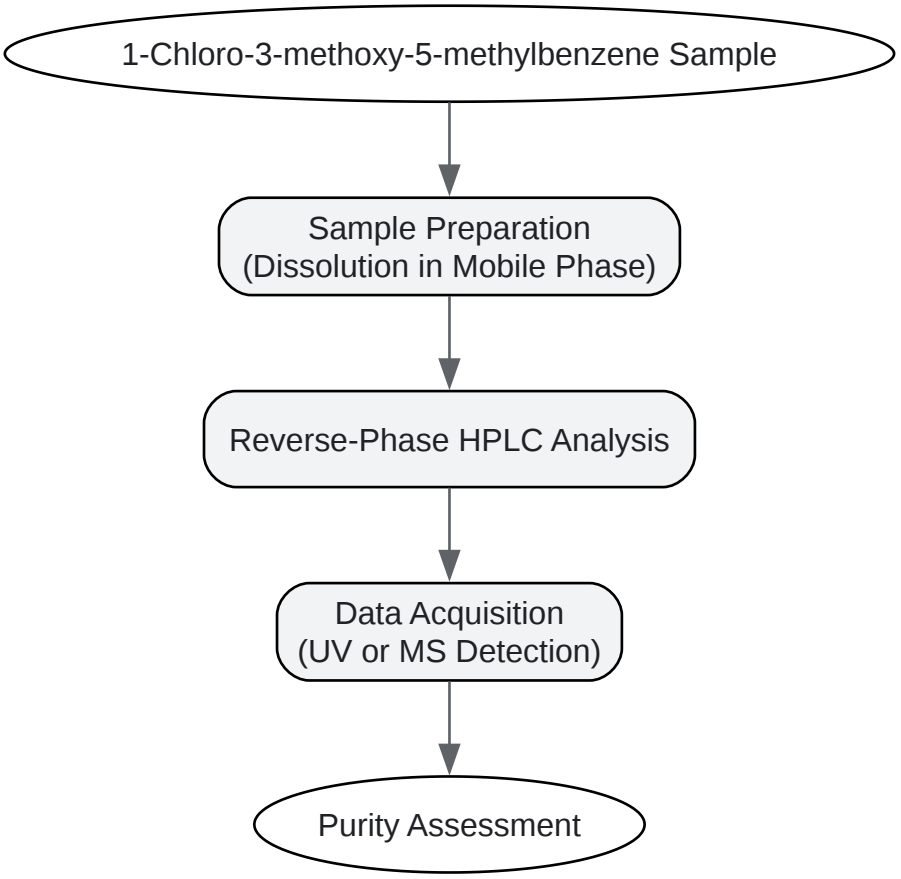
Applications in Research and Drug Development

As a molecular building block, **1-Chloro-3-methoxy-5-methylbenzene** serves as a key intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry.[1] The presence of three distinct functional handles—the chloro, methoxy, and methyl groups—on the benzene ring allows for regioselective modifications, making it a versatile starting point for creating diverse chemical libraries for drug discovery.

Analytical Characterization

The purity and identity of **1-Chloro-3-methoxy-5-methylbenzene** can be assessed using standard analytical techniques. High-performance liquid chromatography (HPLC) is a suitable method for determining purity.[5] A reverse-phase HPLC method using a mobile phase of acetonitrile and water with a phosphoric acid modifier can be employed for analysis.[5] For applications requiring mass spectrometry (MS) detection, formic acid can be substituted for phosphoric acid.[5]

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Caption: Analytical workflow for purity assessment.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **1-Chloro-3-methoxy-5-methylbenzene**. The following information is derived from available safety data sheets.

Hazard Identification:

- While specific hazard statements for this compound are not extensively detailed in the provided search results, related compounds suggest that it may cause skin and eye irritation.[6][7]
- It may also be harmful if swallowed or inhaled.[6][8]

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Precautionary Measures:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[7][9]
- Ventilation: Ensure adequate ventilation, especially in confined areas.[9]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust, fume, gas, mist, vapors, or spray.[7] Wash hands thoroughly after handling.[6]

First Aid:

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7][9]
- If on Skin: Wash with plenty of soap and water.[7]
- If Swallowed: Rinse mouth. Do NOT induce vomiting.[9]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[7]
- In all cases of exposure, seek immediate medical advice/attention.[9]

References

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Chloro-3-methoxy-5-methylbenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1355040/docs#an-in-depth-technical-guide-to-1-chloro-3-methoxy-5-methylbenzene]

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